

2-(4-Chlorophenyl)-5,5-dimethylmorpholine chemical properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(4-Chlorophenyl)-5,5-dimethylmorpholine

CAS No.: 1017481-15-0

Cat. No.: B13063920

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties of 2-(4-Chlorophenyl)-5,5-dimethylmorpholine

This guide provides a comprehensive technical overview of **2-(4-Chlorophenyl)-5,5-dimethylmorpholine**, a substituted morpholine derivative. The morpholine scaffold is a privileged structure in medicinal chemistry, known for its presence in a wide array of biologically active compounds.^[1] This document delves into the core chemical properties, plausible synthetic strategies, and spectroscopic characterization of the title compound, designed for researchers, chemists, and professionals in drug development. The unique structural combination of a 4-chlorophenyl group at the 2-position and a gem-dimethyl substitution at the 5-position imparts specific steric and electronic characteristics that are of significant interest for further investigation.

Molecular Structure and Identification

The foundational step in understanding any chemical entity is the precise definition of its structure and associated identifiers. The molecular architecture of **2-(4-Chlorophenyl)-5,5-**

dimethylmorpholine is depicted below, featuring a central morpholine ring.

Caption: Chemical structure of **2-(4-Chlorophenyl)-5,5-dimethylmorpholine**.

Quantitative and identifying data for this compound are summarized in the table below. While specific experimental data for this exact molecule is not widely published, properties can be inferred from closely related analogs and computational predictions.

Identifier	Value	Source
Molecular Formula	C ₁₂ H ₁₆ ClNO	-
Molecular Weight	225.71 g/mol	[2]
IUPAC Name	2-(4-chlorophenyl)-5,5-dimethylmorpholine	-
InChI Key	DFWMZTVATFWCIA-UHFFFAOYSA-N	[2]
SMILES	CC1(C)CN(C(CO1)C2=CC=C(Cl)C=C2)	-
CAS Number	10183-01-4 (related structure)	

Synthesis and Reaction Chemistry

While a specific, documented synthesis for **2-(4-Chlorophenyl)-5,5-dimethylmorpholine** is not readily available in public literature, its structure lends itself to established synthetic strategies for forming the morpholine heterocycle.[2] These routes are foundational in organic synthesis and can be adapted for this target molecule.[1]

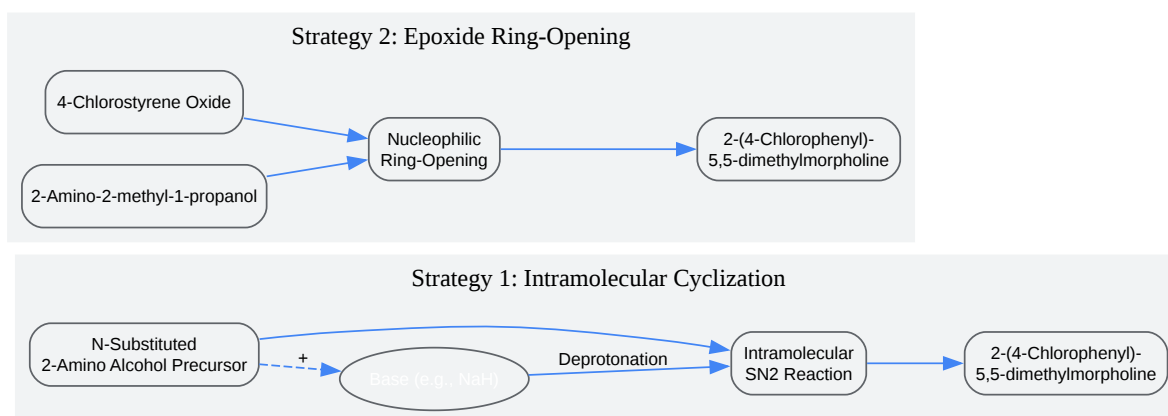
Plausible Synthetic Strategies

Several logical and field-proven methods for constructing the morpholine ring system are applicable. The choice of method often depends on the availability of starting materials and desired scale.

- **Intramolecular Williamson Ether Synthesis:** This is a classic and highly effective method for forming cyclic ethers. The synthesis would begin with a suitably substituted amino alcohol

precursor. Deprotonation of the hydroxyl group with a base generates an alkoxide, which then undergoes an intramolecular nucleophilic substitution to displace a leaving group, forming the morpholine ring.[2]

- Reductive Amination of a Dicarbonyl Precursor: A less common but viable route involves the reaction of a 1,4-dicarbonyl compound with ammonia or a primary amine under reducing conditions. This pathway constructs the heterocyclic ring in a single transformative step.[2]
- Cyclization via Epoxide Ring-Opening: A practical and often high-yielding approach involves the reaction of an appropriate amine with a substituted epoxide.[2] For this target, 2-methyl-2-aminopropan-1-ol could be reacted with a 4-chlorostyrene oxide derivative.



[Click to download full resolution via product page](#)

Caption: General synthetic workflows for the formation of substituted morpholines.

Chemical Reactivity

The chemical stability of the compound under standard ambient conditions is expected to be high. Key points of reactivity include:

- **Morpholine Nitrogen:** The secondary amine nitrogen is a nucleophilic and basic center, available for reactions such as N-alkylation, N-acylation, and sulfonation. A derivative, 2-(2-chlorophenyl)-5,5-dimethylmorpholine-4-sulfonyl chloride, highlights the reactivity at this position.^[3]
- **Aromatic Ring:** The 4-chlorophenyl group can participate in electrophilic aromatic substitution, although the chlorine atom is deactivating. It may also undergo metal-catalyzed cross-coupling reactions under specific conditions.

Physicochemical Properties

The physical properties of the molecule are dictated by its structure. The combination of the polar morpholine ring and the nonpolar, halogenated aromatic substituent results in moderate lipophilicity.

Property	Predicted Value	Notes
XLogP3	1.9 - 2.66	This value indicates moderate lipophilicity, suggesting reasonable permeability across biological membranes. ^[3]
Topological Polar Surface Area (TPSA)	47 Å ²	This value is within the range typically associated with good oral bioavailability in drug candidates. ^[3]
Hydrogen Bond Donors	1 (from N-H)	The secondary amine can act as a hydrogen bond donor.
Hydrogen Bond Acceptors	3 (from O, N, and Cl)	The oxygen, nitrogen, and chlorine atoms can act as hydrogen bond acceptors. ^[3]
Rotatable Bond Count	1	The bond connecting the phenyl ring to the morpholine ring is the primary point of rotation. ^[3]

The compound is described as combustible, and in case of fire, development of hazardous combustion gases or vapors is possible.

Spectroscopic Characterization

Spectroscopic analysis is essential for structural elucidation and purity assessment. While experimental spectra for this specific compound are not publicly cataloged, the expected spectral characteristics can be reliably predicted based on its functional groups and overall structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show distinct signals. Protons on the aromatic ring would appear in the downfield region (approx. 7.0-7.5 ppm), likely as two doublets due to the para-substitution. The proton at the C2 position, adjacent to both the oxygen and the aromatic ring, would be a distinct multiplet. Protons on the morpholine ring (C3 and C6) would appear as complex multiplets in the aliphatic region. The two methyl groups at C5 are diastereotopic and may appear as two distinct singlets. The N-H proton signal would be a broad singlet, its chemical shift being dependent on solvent and concentration.
- ^{13}C NMR: The carbon NMR spectrum would show characteristic signals for the aromatic carbons, with the carbon bearing the chlorine atom being significantly influenced. The C2 and C5 carbons of the morpholine ring would be readily identifiable, as would the two methyl carbons and the remaining morpholine ring carbons (C3 and C6).

Mass Spectrometry (MS)

Mass spectrometry is crucial for confirming the molecular weight and elemental composition.

- Molecular Ion: The mass spectrum should exhibit a molecular ion peak (M^+) corresponding to the molecular weight (225.71 g/mol).
- Isotopic Pattern: A key feature would be the characteristic $\text{M}+2$ peak at approximately one-third the intensity of the M^+ peak, which is definitive for the presence of a single chlorine atom.

- Fragmentation: Common fragmentation pathways would likely involve the loss of the chlorophenyl group or cleavage of the morpholine ring.

Infrared (IR) Spectroscopy

The IR spectrum provides a fingerprint of the molecule's functional groups.

- N-H Stretch: A moderate absorption band is expected in the 3300-3500 cm^{-1} region.
- C-H Stretches: Aromatic C-H stretching vibrations would appear just above 3000 cm^{-1} , while aliphatic C-H stretches from the morpholine and methyl groups would be observed just below 3000 cm^{-1} .
- C-O-C Stretch: A strong, characteristic band for the ether linkage is expected in the 1070-1150 cm^{-1} region.
- C-Cl Stretch: A band in the 600-800 cm^{-1} region would indicate the presence of the carbon-chlorine bond.

Safety and Handling

Based on safety data for structurally related compounds, **2-(4-Chlorophenyl)-5,5-dimethylmorpholine** should be handled with appropriate care in a laboratory setting.

- Hazard Statements:
 - H302 + H312: Harmful if swallowed or in contact with skin.
 - H315: Causes skin irritation.
 - H317: May cause an allergic skin reaction.
 - H410: Very toxic to aquatic life with long lasting effects.
- Precautionary Statements:
 - P261: Avoid breathing dust.
 - P264: Wash skin thoroughly after handling.

- P273: Avoid release to the environment.
- P280: Wear protective gloves/ protective clothing.

To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated. Standard laboratory safety protocols should be strictly followed.

Conclusion and Future Outlook

2-(4-Chlorophenyl)-5,5-dimethylmorpholine is a compound of interest due to its place within the pharmacologically significant morpholine family. This guide has outlined its fundamental chemical properties, plausible synthetic routes based on established chemical principles, and expected analytical characteristics. The structural features—a halogenated aromatic ring and gem-dimethyl substitution—provide a unique scaffold for further exploration. Future research could focus on the definitive synthesis and purification of this compound, followed by comprehensive spectroscopic and crystallographic analysis to confirm its structure and stereochemistry. Subsequent investigation into its biological activity, guided by the known pharmacology of related phenylmorpholines, could reveal its potential in areas such as neuroscience or oncology.

References

- Sigma-Aldrich.
- Benchchem. 2-(2-Chlorophenyl)-5,5-dimethylmorpholine.
- Benchchem. 2-(2-Chlorophenyl)-5,5-dimethylmorpholine.
- Chemspace. 2-(2-chlorophenyl)-5,5-dimethylmorpholine-4-sulfonyl chloride.
- ResearchGate. Morpholine and Thiomorpholine: A Privileged scaffold possessing diverse bioactivity profile.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

- [2. 2-\(2-Chlorophenyl\)-5,5-dimethylmorpholine | Benchchem \[benchchem.com\]](#)
- [3. 2-\(2-chlorophenyl\)-5,5-dimethylmorpholine-4-sulfonyl chloride - C12H15Cl2NO3S | CSSB21224772460 \[chem-space.com\]](#)
- To cite this document: BenchChem. [2-(4-Chlorophenyl)-5,5-dimethylmorpholine chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13063920/docs#2-4-chlorophenyl-5-5-dimethylmorpholine-chemical-properties\]](https://www.benchchem.com/product/b13063920/docs#2-4-chlorophenyl-5-5-dimethylmorpholine-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

